

Bromobenzyl cyanide CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromobenzyl cyanide

Cat. No.: B1328791

[Get Quote](#)

An In-depth Technical Guide to Bromobenzyl Cyanide

Abstract: This document provides a comprehensive technical overview of **bromobenzyl cyanide** (BBC), a potent lachrymatory agent. It covers the chemical's molecular structure, isomers, physicochemical properties, synthesis protocols, applications, and toxicological profile. The information is intended for researchers, scientists, and professionals in drug development and chemical safety, presenting quantitative data in structured tables and detailing experimental methodologies. Visual diagrams of the synthesis workflows are provided to illustrate the chemical processes.

Chemical Identification and Molecular Structure

Bromobenzyl cyanide, with the molecular formula C_8H_6BrN , is an organobromide compound. [1] It is structurally composed of a benzene ring substituted with a cyanomethyl group that is also bonded to a bromine atom. The position of the bromine atom on the benzyl group gives rise to different isomers. The most common form is α -**bromobenzyl cyanide**, where the bromine is attached to the methylene carbon. Positional isomers also exist where the bromine is attached to the benzene ring.

The compound is also known by various synonyms, including Bromo(phenyl)acetonitrile, α -Bromobenzeneacetonitrile, and the military designation CA (Camite). [1][2] It was developed as a chemical warfare tear gas agent. [2]

Table 1: Isomers and CAS Numbers of **Bromobenzyl Cyanide**

Isomer/Compound Name	Molecular Formula	CAS Number	Notes
α -Bromobenzyl Cyanide	C ₈ H ₆ BrN	5798-79-8	The most common lachrymatory agent form. [3] [4]
2-Bromobenzyl Cyanide (ortho)	C ₈ H ₆ BrN	19472-74-3	Bromine is at position 2 on the phenyl ring. [5] [6]
3-Bromobenzyl Cyanide (meta)	C ₈ H ₆ BrN	31938-07-5	Bromine is at position 3 on the phenyl ring. [7]
4-Bromobenzyl Cyanide (para)	C ₈ H ₆ BrN	16532-79-9	Bromine is at position 4 on the phenyl ring. [8]

Physicochemical Properties

Bromobenzyl cyanide's physical state varies depending on the isomer, ranging from a liquid to a crystalline solid at room temperature.[\[2\]](#) It is generally denser than water and insoluble or only slightly soluble in water, but readily soluble in organic solvents.[\[1\]](#)[\[2\]](#) The vapors are highly irritating to the eyes and mucous membranes, a property that led to its use as a tear gas.[\[2\]](#)

Table 2: Physicochemical Data of **Bromobenzyl Cyanide** Isomers

Property	α -Bromobenzyl Cyanide	2-Bromobenzyl Cyanide	3-Bromobenzyl Cyanide	4-Bromobenzyl Cyanide
Molecular Weight	196.04 g/mol [1]	196.04 g/mol [5]	196.04 g/mol [7]	196.05 g/mol [8]
Physical State	White to yellow solid, oily liquid >25°C[3]	Liquid[2]	Pale yellow crystalline solid[2]	White to light brown solid[8][9]
Melting Point	25.4 °C	1 °C[5][10]	25 °C (77 °F)[2]	47 - 49 °C[9]
Boiling Point	242 °C (decomposes)	140 °C (at 13 mmHg)[5]	Not available	Not available
Density	Not available	1.51 g/mL (at 25 °C)[5]	Not available	Not available
Flash Point	Not available	>110 °C[5]	Not available	152 °C[9]

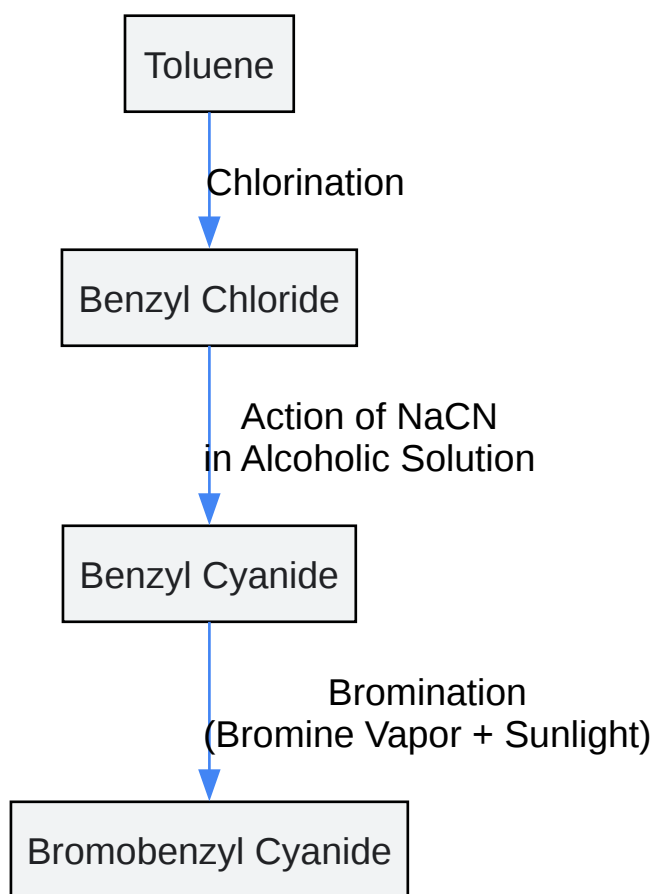
Synthesis and Manufacturing

The industrial preparation of **bromobenzyl cyanide** typically involves a three-step process starting from toluene.[1][11] A common laboratory-scale synthesis involves the direct bromination of benzyl cyanide.

General Industrial Synthesis Workflow

The industrial synthesis pathway is as follows:

- Chlorination of Toluene: Toluene is chlorinated to produce benzyl chloride.
- Cyanation of Benzyl Chloride: Benzyl chloride is reacted with sodium cyanide, typically in an alcoholic solution, to form benzyl cyanide.[1][11]
- Bromination of Benzyl Cyanide: Benzyl cyanide is then brominated, often using bromine vapor in the presence of sunlight, to yield the final product, **bromobenzyl cyanide**. [1][11]



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for **bromobenzyl cyanide**.

Experimental Protocol: Laboratory Synthesis of α -Bromobenzyl Cyanide

This protocol details the synthesis from benzyl cyanide, a common laboratory procedure.

Materials:

- Benzyl cyanide (36 g)
- Bromine (60 g)
- 5% Sodium carbonate solution
- Ether

- Anhydrous calcium chloride

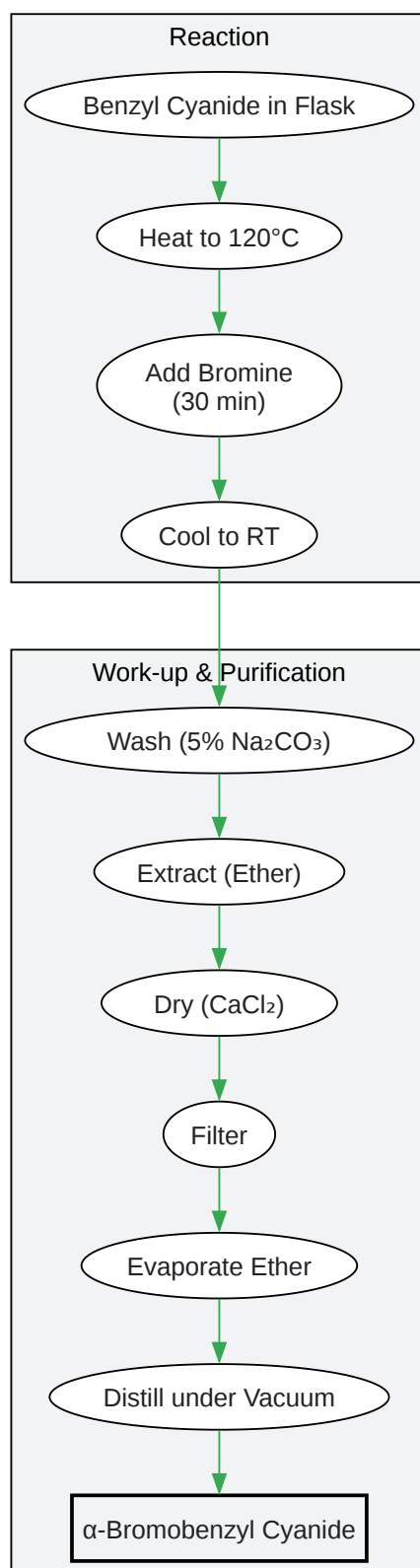
Equipment:

- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Place 36 g of benzyl cyanide into a round-bottom flask fitted with a reflux condenser and a dropping funnel.
- Connect the top of the condenser to a gas trap (e.g., a flask with water) to absorb the hydrobromic acid (HBr) gas evolved during the reaction.
- Heat the benzyl cyanide to 120°C.
- Slowly add 60 g of bromine from the dropping funnel over a period of 30 minutes while maintaining the temperature.
- After the addition is complete, allow the reaction mixture to cool to room temperature.
- Wash the crude product with a 5% sodium carbonate solution to neutralize any remaining acid.
- Extract the **bromobenzyl cyanide** from the aqueous layer using ether.
- Dry the ether extract over anhydrous calcium chloride.
- Filter the solution to remove the drying agent.

- Remove the ether by distillation.
- Purify the resulting residue by distillation under reduced pressure (e.g., at 25 mmHg) or by steam distillation. The final product is yellowish-white crystals.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for laboratory synthesis.

Applications

Bromobenzyl cyanide's primary application has been in warfare and law enforcement as a lachrymatory agent, or tear gas.[1] It was introduced during World War I and was noted for its high potency and persistence.[4] While considered largely obsolete, its derivatives are related to benzyl cyanide, a precursor used in the organic synthesis of various commercial products, including:

- Dyes
- Perfumes
- Pesticides
- Pharmaceuticals, particularly as a precursor for some penicillins.[1]

Toxicology and Safety

Bromobenzyl cyanide is a hazardous and highly irritating substance.[1] Exposure can occur through inhalation of its vapors or through skin contact.[3]

- **Acute Effects:** It acts powerfully on the mucous membranes, causing extreme eye irritation and heavy lachrymation (tearing).[1] Inhalation can irritate the nose and throat, leading to coughing, difficult breathing, and nausea.[3] Direct contact can cause severe skin irritation or burns.[3]
- **High-Level Exposure:** High concentrations can be extremely harmful and may lead to fatal cyanide poisoning. Symptoms of severe exposure include headache, weakness, heart palpitations, and respiratory distress, which can rapidly progress to convulsions and death. [3] A lethal concentration for humans is reported as 109 ppm over 5 hours.[1]
- **GHS Hazard Classification:** It is classified as harmful if swallowed (H302), causes skin irritation (H315), and causes serious eye irritation (H319).[1]

Handling and First Aid:

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[9]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and safety goggles. For potential high vapor concentrations, a respirator is necessary.[12]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[12] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention. [10][12] If inhaled, move the victim to fresh air; if swallowed, do NOT induce vomiting and seek immediate medical attention.[10][12]
- Fire Hazards: The compound may burn but does not ignite readily. Fires will produce poisonous gases, including bromine, cyanide, and nitrogen oxides.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromobenzyl Cyanide | C₈H₆BrN | CID 22044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. BROMOBENZYL CYANIDES | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. nj.gov [nj.gov]
- 4. Bromobenzyl cyanide - Wikipedia [en.wikipedia.org]
- 5. 2-Bromobenzyl cyanide | 19472-74-3 [chemicalbook.com]
- 6. 2-Bromobenzyl cyanide | C₈H₆BrN | CID 29625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemscene.com [chemscene.com]
- 8. 4-Bromobenzyl Cyanide | 16532-79-9 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. Bromobenzyl cyanide synthesis - chemicalbook [chemicalbook.com]
- 12. 4-Bromobenzyl cyanide(16532-79-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

- To cite this document: BenchChem. [Bromobenzyl cyanide CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1328791#bromobenzyl-cyanide-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b1328791#bromobenzyl-cyanide-cas-number-and-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com